

cost-effectiveness analysis Telaprevir-based HCV therapy

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Compound Focus: Telaprevir

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Clinical Efficacy and Cost-Effectiveness of Telaprevir

The table below summarizes the key performance metrics of **Telaprevir**-based triple therapy compared to the previous standard of care.

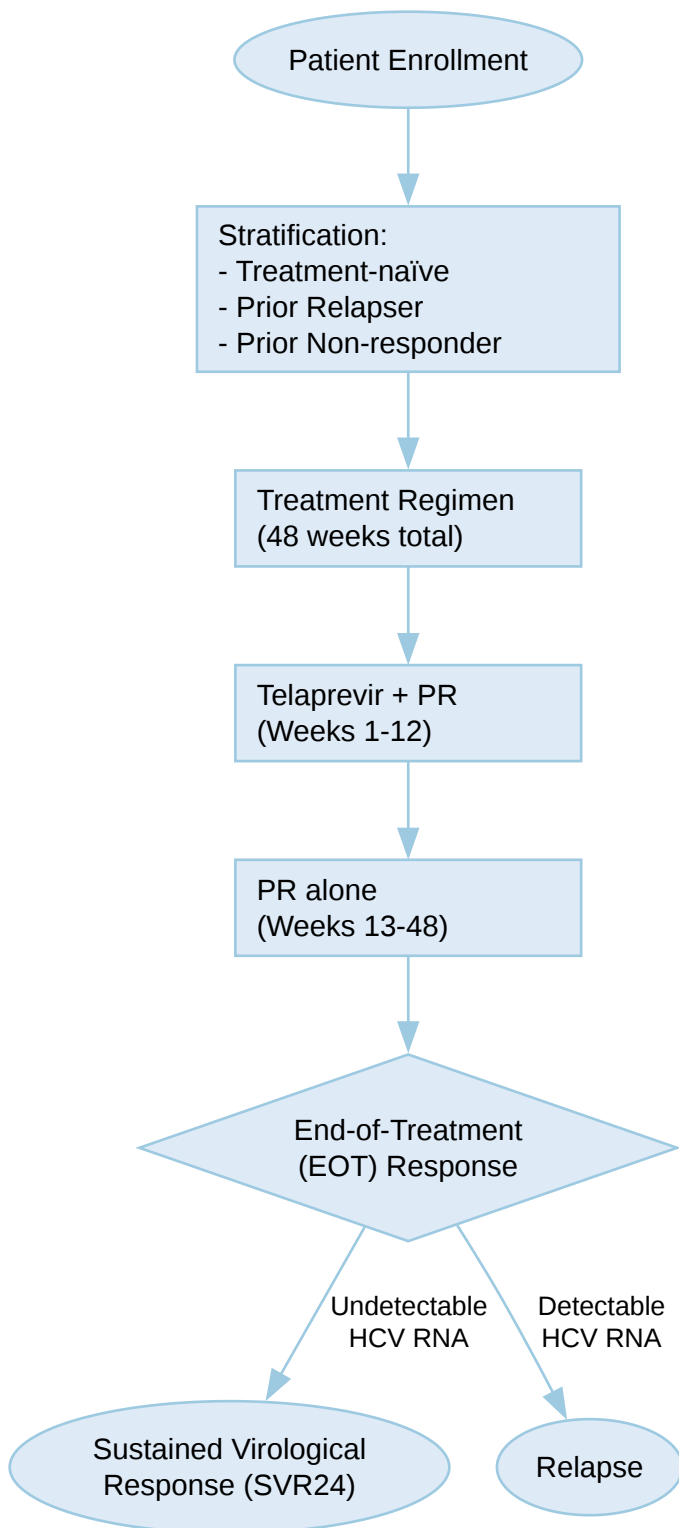
Aspect	Telaprevir + Peginterferon + Ribavirin (Triple Therapy)	Peginterferon + Ribavirin (Dual Therapy)
Sustained Virological Response (SVR)	75.0% in genotype 1 patients [1]. Up to 97% in prior relapsers [2].	40.4% in genotype 1 patients [1]
Treatment Duration	Shortened; 24-48 weeks based on response [2] [3]	Standard 48 weeks [3]
Incremental Cost-Effectiveness Ratio (ICER)	\$8,277 per QALY (Brazil, vs. dual therapy) [1]. \$16,778 - \$34,279 per QALY (US, by patient subgroup) [4]	Reference (less effective and costly long-term)
Key Limitations	Added side effects (rash, anemia) [2] [3]; Complex dosing (every 8 hours) [3]; Only for genotype 1 [5] [3]	Low efficacy; Poor side effect profile; Lengthy treatment [6] [3]

Key Experimental Data and Protocols

The foundational data for **Telaprevir**'s efficacy and cost-effectiveness came from several pivotal clinical trials and economic models:

- **Clinical Trials (PROVE & ADVANCE):** These Phase II and III studies established the efficacy of **Telaprevir**-based triple therapy in **treatment-naïve** patients. The PROVE1 and PROVE2 trials demonstrated SVR rates of 61% and 69% respectively with 24-week regimens, significantly higher than the 41-46% SVR with 48 weeks of dual therapy [3]. The ADVANCE trial confirmed these findings in a larger cohort [4].
- **REALIZE Trial:** This Phase III trial focused on **treatment-experienced** patients (prior relapsers, partial responders, and null responders) who had failed previous dual therapy. It showed that retreatment with **Telaprevir**-based triple therapy achieved SVR in **59%** of patients overall, with rates as high as **97%** in prior relapsers and **37%** in prior null responders [2].
- **Cost-Effectiveness Analysis Methodology:** Economic studies used **state-transition Markov models** to simulate the long-term progression of hepatitis C. These models compared lifetime costs and quality-adjusted life-years (QALYs) gained with **Telaprevir** versus dual therapy. Key inputs included SVR rates from clinical trials, drug costs, disease progression probabilities, and health state utilities. Outcomes were expressed as the Incremental Cost-Effectiveness Ratio (ICER) [1] [4].

The following diagram illustrates the typical patient pathway and key decision points in these clinical trials:



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Evolution Beyond Telaprevir

While **Telaprevir** represented a major advance, its clinical use was short-lived due to significant limitations and the rapid development of superior drugs [6] [3].

- **Drawbacks of Telaprevir:** Treatment was associated with significant additional side effects, including **severe skin rash and anemia**, leading to higher discontinuation rates. Its dosing schedule (every 8 hours) was burdensome, and it was only effective against HCV **genotype 1** [3].
- **The Shift to Pan-Genotypic DAAs:** Second-generation DAAs like **Sofosbuvir** and eventually **pan-genotypic regimens** (e.g., Glecaprevir/Pibrentasvir, Sofosbuvir/Velpatasvir) replaced interferon-based therapies. These regimens offer:
 - **SVR rates above 95%** across all genotypes [6].
 - **Interferon-free, ribavirin-free** oral dosing [6].
 - **Shorter treatment durations** (8-12 weeks) with vastly improved safety profiles [6] [7].
- **Modern Cost-Effectiveness:** Current DAA regimens are consistently cost-effective compared to older therapies, with ICERs generally **below \$100,000 per QALY**. Because of their similar high efficacy, the **less costly DAA regimen is typically the most cost-effective choice** [8].

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